

Structural and Mechanistic Insights into 4-Methyl-2-nitrosophenol Metal Complexes

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

Metal-nitrosophenolato complexes have experienced a renaissance in modern coordination chemistry, driven by their unique redox properties, intense chromophoric behavior, and roles in antibiotic development (e.g., Feroverdins)[1]. Among these, **4-Methyl-2-nitrosophenol** (also known as 2-nitroso-p-cresol) serves as a privileged ligand. This whitepaper deconstructs the crystallographic architecture, tautomeric mechanisms, and self-validating synthetic workflows required to isolate and characterize **4-methyl-2-nitrosophenol** metal complexes, with a specific focus on the highly studied Copper(II) variants[2].

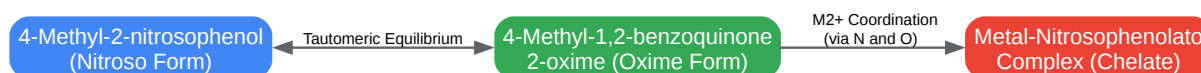
Mechanistic Foundations: Tautomerism and Coordination Causality

The structural biology and materials science applications of **4-methyl-2-nitrosophenol** are dictated by its dynamic tautomeric equilibrium. In solution, the free ligand resonates between

the nitrosophenol form and the more thermodynamically stable 4-methyl-1,2-benzoquinone 2-oxime form[2].

When introduced to transition metals such as Cu(II), Co(III), or Fe(II), the metal acts as a thermodynamic sink, shifting the equilibrium entirely toward the oxime form.

- The Causality of Coordination: Single-crystal X-ray diffraction (XRD) confirms that coordination does not occur via the nitroso oxygen. Instead, the metal binds to the nitrogen atom of the oxime group and the phenolic/quinonoid oxygen[2]. This specific bidentate coordination is driven by the formation of a highly stable, conjugated five-membered chelate ring that maximizes Crystal Field Stabilization Energy (CFSE).



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Fig 1: Tautomerization of 4-Methyl-2-nitrosophenol and subsequent metal coordination pathway.

Crystallographic Architectures

The stoichiometry and geometry of the resulting crystal structure depend heavily on the oxidation state and ionic radius of the central metal:

- Copper(II) Complexes: Typically adopt a bi-ligated dimer unit[2]. Because Cu(II) is a system, it undergoes strong Jahn-Teller distortion. The equatorial plane is tightly bound by the two nitrosophenolato ligands, while the axial positions are elongated and weakly coordinate with solvent molecules (e.g., ethanol), resulting in a tetragonal-bipyramidal geometry[3].
- Cobalt(III) and Iron(II) Complexes: Higher oxidation states or larger ions (like those found in the naturally occurring Ferroverdin antibiotics) accommodate a third ligand, forming an octahedral, hexacoordinate tris-ligated structure[2].

Quantitative Crystallographic Data

The following table summarizes the key bond lengths and geometric parameters derived from XRD analysis of Copper(II) bis(4-methyl-2-nitrosophenolato) and its close structural analogs[3].

Crystallographic Parameter	Value (Å) / Description	Mechanistic Implication
Equatorial Cu-O (Phenol)	~1.939 - 1.954 Å	Indicates strong covalent character within the primary chelate ring.
Equatorial Cu-N (Oxime)	~1.981 - 1.988 Å	Confirms N-coordination and the dominance of the oxime tautomer.
Axial Cu-O (Ethanol Solvate)	~2.236 - 2.239 Å	Significant elongation confirms Jahn-Teller distortion of the center.
N-O Bond Length	~1.236 - 1.248 Å	Intermediate between a single and double bond, proving -electron delocalization.
Coordination Geometry	Tetragonal-bipyramidal	Optimized spatial arrangement to minimize ligand-ligand repulsion.

Experimental Protocol: A Self-Validating Synthesis Workflow

To ensure scientific integrity and reproducibility, the synthesis and crystallization of Copper(II) bis(4-methyl-2-nitrosophenol) must be executed as a self-validating system. Each step below includes the mechanistic causality and an integrated validation checkpoint.

Step 1: Ligand Synthesis via Nitrosation

- Procedure: React p-cresol (4-methylphenol) with sodium nitrite (

) in an aqueous acidic medium at 0–5°C. Extract the crude ligand using diethyl ether.

- Causality: The electron-donating hydroxyl and methyl groups activate the aromatic ring, directing the electrophilic nitrosonium ion () to the ortho position. Low temperatures prevent over-oxidation.
- Self-Validation Checkpoint: Perform FT-IR spectroscopy on the dried crude. The presence of a strong C=N stretching band at $\sim 1635\text{ cm}^{-1}$ and a C=O band at $\sim 1624\text{ cm}^{-1}$ confirms the ligand has successfully formed and predominantly adopted the quinone-monoxime tautomeric state[4].

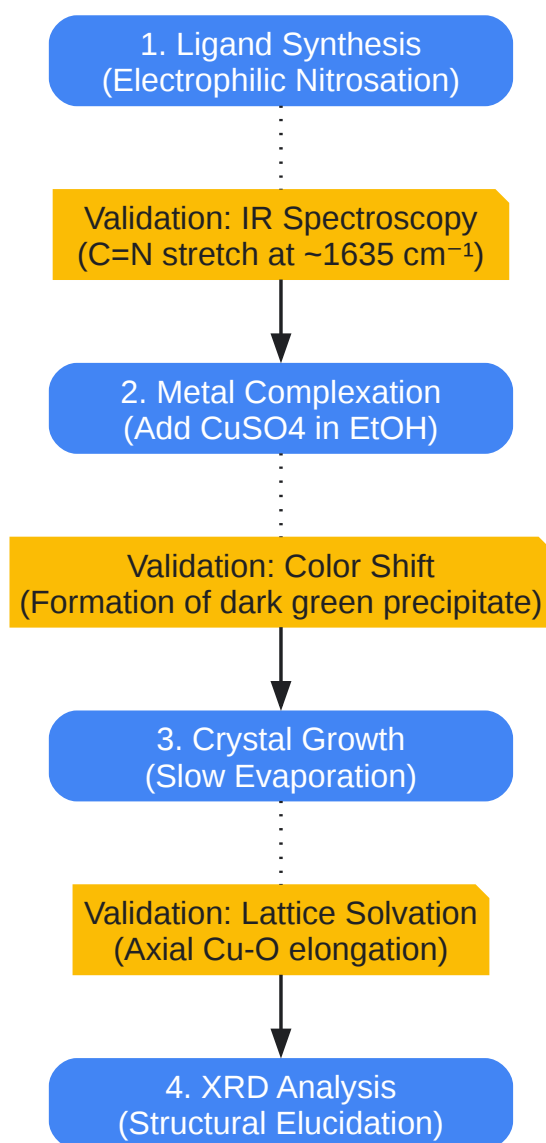
Step 2: Metal Complexation (Bis-Ligation)

- Procedure: Dissolve the validated ligand in absolute ethanol. Slowly add a stoichiometric half-equivalent of dissolved in minimal water under continuous stirring.
- Causality: The Cu(II) ions act as a thermodynamic template, locking the ligand into the bidentate chelate configuration. The neutral complex is highly hydrophobic compared to the starting salts, forcing it out of the aqueous-ethanolic solution.
- Self-Validation Checkpoint: The reaction is visually self-validating; the solution will immediately undergo a bathochromic shift to a deep brown/green color, followed by the precipitation of a dark solid[2].

Step 3: Recrystallization and Solvate Integration

- Procedure: Filter the crude precipitate and redissolve it in a 1:1 (v/v) mixture of ethanol and chloroform. Allow the solution to undergo slow evaporation at 25°C in a vibration-free environment.
- Causality: Chloroform provides the necessary solubility for the hydrophobic complex, while ethanol acts as a coordinating solvate. As the chloroform evaporates, the elongated axial sites of the Cu(II) center accept ethanol molecules, stabilizing the crystal lattice for XRD[3].

- Self-Validation Checkpoint: Harvest the resulting dark-green single crystals. Submit for Single-Crystal XRD. The structural resolution of elongated axial Cu-O bonds ($\sim 2.239 \text{ \AA}$) definitively validates the success of the crystallization and the predicted Jahn-Teller distortion[3].



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Fig 2: Self-validating experimental workflow for the synthesis and crystallization of the complex.

References

- Title: The Synthesis and Utility of Metal-Nitrosophenolato Compounds—Highlighting the Baudisch Reaction Source: National Institutes of Health (PMC) URL:[[Link](#)]

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